

Proper Disposal of 2-Mercaptopinane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Mercaptopinane

Cat. No.: B1614835

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For Researchers, Scientists, and Drug Development Professionals: Ensuring safety and compliance in the disposal of **2-Mercaptopinane** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to facilitate the safe management of this compound in a laboratory setting.

2-Mercaptopinane, also known as Pinanyl Mercaptan, is a specialty chemical recognized by its distinct sulfurous and tropical fruit-like odor. Due to its chemical properties and potential hazards, it is imperative to follow strict protocols for its disposal. Adherence to these procedures will minimize risks to personnel and the environment.

Key Safety and Handling Information

Before initiating any disposal procedures, it is crucial to be aware of the inherent hazards associated with **2-Mercaptopinane** and to use appropriate personal protective equipment (PPE).

Potential Hazards:

- May be harmful if swallowed, with the potential to cause serious, potentially fatal pneumonia if aspirated.
- Can cause skin and serious eye irritation.
- May cause skin sensitization through prolonged or repeated contact.

- Inhalation of aerosols or vapors should be avoided.
- Hazardous decomposition products, including toxic sulfur oxides, can be released during combustion.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear suitable chemical-resistant gloves.
- Skin and Body Protection: A lab coat or other protective clothing is recommended to prevent skin contact.
- Respiratory Protection: Use only in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.

Quantitative Data Summary

While specific occupational exposure limits for **2-Mercaptopinane** are not readily available, data for a related compound, methyl mercaptan, can provide a useful reference for the potential toxicity of mercaptans. It is crucial to handle **2-Mercaptopinane** with a high degree of caution.

Table 1: Physical and Chemical Properties of **2-Mercaptopinane**

Property	Value
CAS Number	23832-18-0
Molecular Formula	C ₁₀ H ₁₈ S
Molecular Weight	170.32 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Strong, sulfurous, tropical fruit-like
Boiling Point	207.7 °C at 760 mmHg
Flash Point	97.78 °C (208.00 °F)
Density	0.98 g/mL at 25 °C

Table 2: Occupational Exposure Limits for Methyl Mercaptan (for reference)

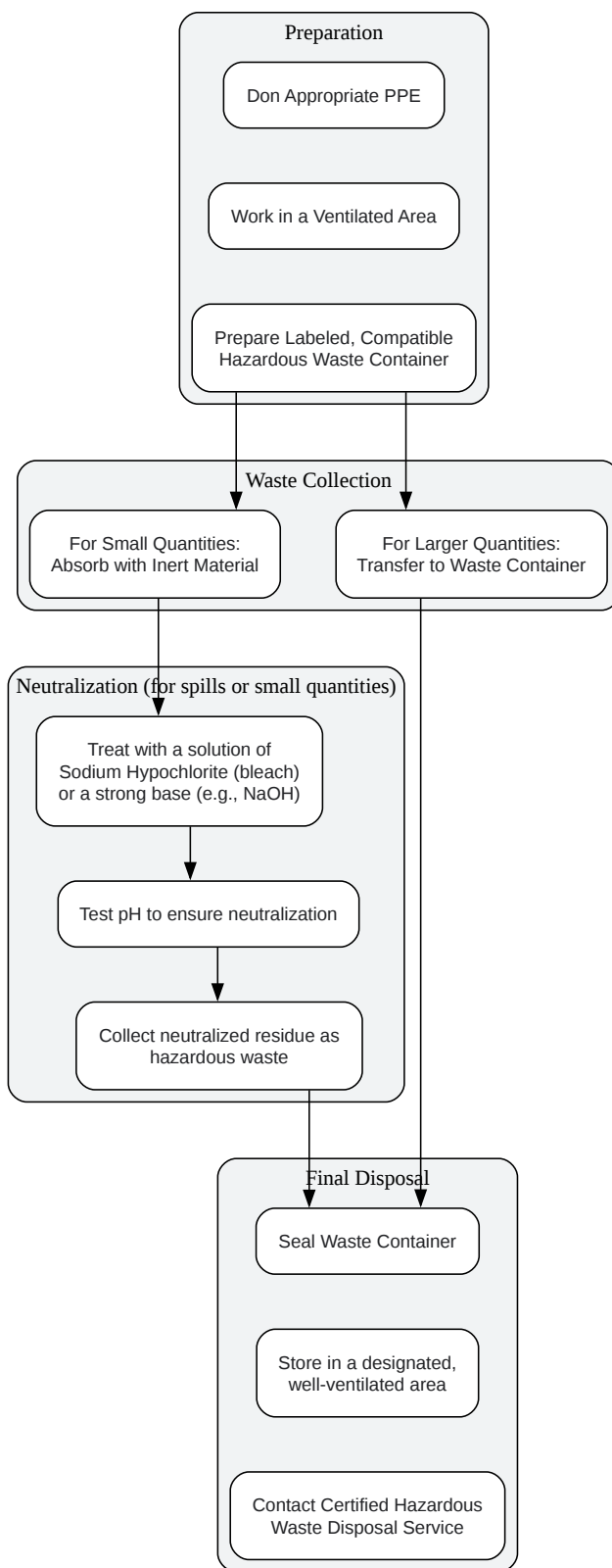
Organization	Limit
OSHA PEL	Ceiling: 10 ppm
NIOSH REL	15-minute Ceiling: 0.5 ppm

Note: PEL = Permissible Exposure Limit; REL = Recommended Exposure Limit. These values are for methyl mercaptan and should be used as a precautionary reference for handling 2-Mercaptopinane.

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **2-Mercaptopinane**. This workflow is designed to ensure safety and environmental responsibility.

Experimental Workflow for Disposal



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